

Technical Guide: Physical Properties of 1-Methyl-1-propylpiperidinium Bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Methyl-1-propylpiperidinium
bromide*

Cat. No.: *B1453552*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Methyl-1-propylpiperidinium bromide (MPPB) is a quaternary ammonium salt belonging to the class of ionic liquids (ILs). Ionic liquids are salts with melting points below 100°C, and they have garnered significant interest in various scientific fields due to their unique physicochemical properties. These properties include low vapor pressure, high thermal stability, and tunable solubility. MPPB, with its piperidinium cation, is a subject of research in areas such as electrochemistry and materials science. This guide provides a comprehensive overview of the known physical properties of **1-Methyl-1-propylpiperidinium bromide**, general experimental protocols for its synthesis and characterization, and a summary of its key data.

Chemical Identity

This section provides fundamental identification details for **1-Methyl-1-propylpiperidinium bromide**.

Identifier	Value
IUPAC Name	1-methyl-1-propylpiperidin-1-ium bromide
CAS Number	88840-42-0
Molecular Formula	C ₉ H ₂₀ BrN
SMILES	<chem>CCC[N+]1(C)CCCCC1.[Br-]</chem>
InChI	InChI=1S/C9H20N.BrH/c1-3-7-10(2)8-5-4-6-9-10;/h3-9H2,1-2H3;1H/q+1;/p-1
InChIKey	CSANMXKHSHGXNC-UHFFFAOYSA-M

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **1-Methyl-1-propylpiperidinium bromide** based on available data.

Property	Value	Reference
Molecular Weight	222.17 g/mol	[1]
Appearance	White to almost white powder or crystals	[2]
Melting Point	248 °C	[3]
Specific Gravity	1.33	[3]
Solubility in Water	Soluble	[3]
Purity	>98.0% (T)	[2]

Note: Further quantitative data on solubility in various organic solvents is not readily available in the reviewed literature.

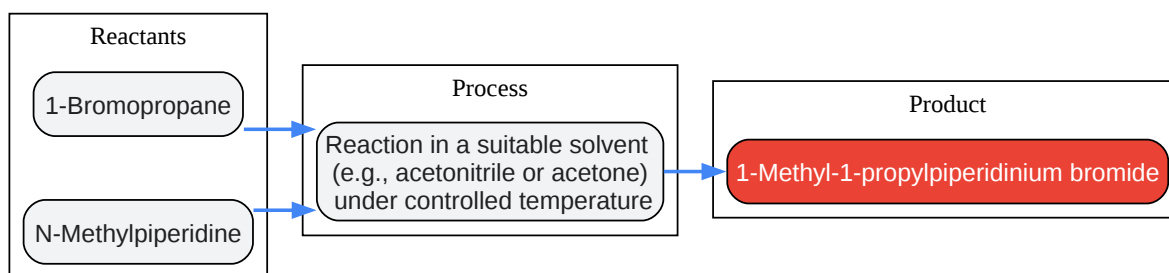
Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis and property determination of **1-Methyl-1-propylpiperidinium bromide** are not extensively documented in publicly available literature. However, this section outlines general methodologies for the synthesis of similar quaternary ammonium salts and the characterization of ionic liquids, which can be adapted by researchers.

General Synthesis of 1-Alkyl-1-methylpiperidinium Bromides

The synthesis of **1-Methyl-1-propylpiperidinium bromide** is typically achieved through a quaternization reaction, which is a type of S_N2 reaction. This involves the alkylation of a tertiary amine (N-methylpiperidine) with an alkyl halide (1-bromopropane).

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for **1-Methyl-1-propylpiperidinium bromide**.

General Procedure:

- **Reactant Preparation:** N-methylpiperidine and a slight molar excess of 1-bromopropane are dissolved in a suitable aprotic solvent, such as acetonitrile or acetone, in a reaction vessel equipped with a magnetic stirrer and a reflux condenser.

- **Reaction:** The reaction mixture is typically stirred at a controlled temperature (e.g., room temperature to gentle reflux) for a period ranging from several hours to a few days. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or NMR spectroscopy.
- **Product Isolation and Purification:** Upon completion of the reaction, the product, which is a salt, may precipitate out of the solvent. If so, it can be collected by filtration. If the product remains dissolved, the solvent is removed under reduced pressure. The resulting crude product is then purified, often by recrystallization from a suitable solvent or solvent mixture (e.g., ethanol/ether), to yield the pure **1-Methyl-1-propylpiperidinium bromide**. The purified product is typically dried under vacuum.

Determination of Physical Properties

The following are general experimental methods used to characterize the physical properties of ionic liquids like **1-Methyl-1-propylpiperidinium bromide**.

4.2.1. Melting Point Determination:

The melting point is a crucial parameter for classifying a salt as an ionic liquid. It is typically determined using a melting point apparatus or by differential scanning calorimetry (DSC). For the melting point apparatus, a small amount of the crystalline solid is packed into a capillary tube and heated slowly. The temperature range over which the solid melts is recorded. DSC provides a more detailed thermal profile, showing melting endotherms, glass transitions, and decomposition temperatures.

4.2.2. Solubility Determination:

A general gravimetric method can be employed to determine the solubility of **1-Methyl-1-propylpiperidinium bromide** in various solvents. A saturated solution is prepared by adding an excess of the salt to a known volume of the solvent at a specific temperature. The mixture is stirred for an extended period to ensure equilibrium is reached. The saturated solution is then carefully separated from the undissolved solid, and a known volume of the solution is taken. The solvent is evaporated, and the mass of the remaining salt is measured. The solubility is then calculated and expressed in units such as g/100 mL or mol/L.

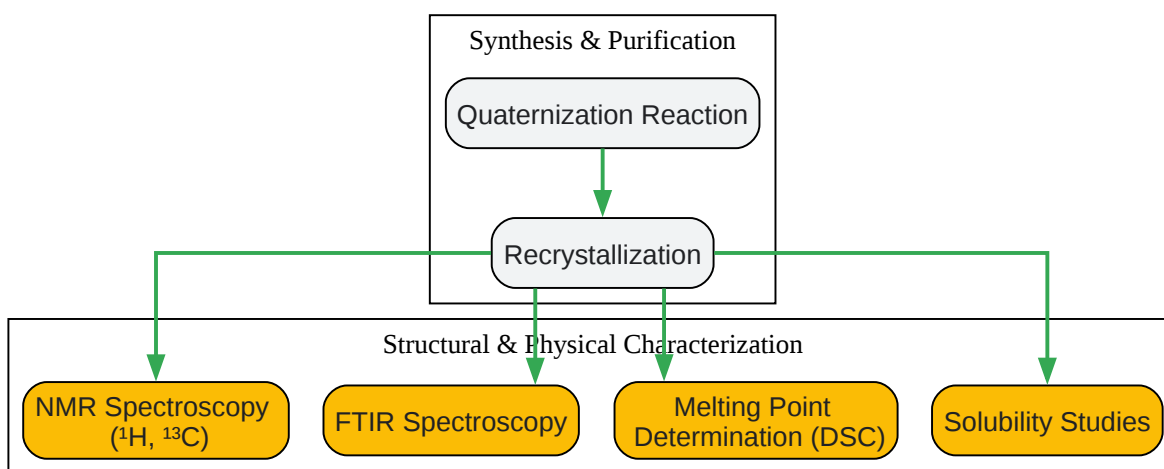
4.2.3. Spectroscopic Analysis:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are powerful tools for confirming the chemical structure of the synthesized compound. A small amount of the sample is dissolved in a suitable deuterated solvent (e.g., D_2O , DMSO-d_6). The resulting spectra provide information about the chemical environment of the hydrogen and carbon atoms in the molecule.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR spectroscopy is used to identify the functional groups present in the molecule. A small amount of the solid sample is typically analyzed as a KBr pellet or using an Attenuated Total Reflectance (ATR) accessory. The resulting spectrum shows absorption bands corresponding to the vibrational frequencies of the different bonds in the molecule.

Note: Specific ^1H NMR, ^{13}C NMR, and FTIR spectra for **1-Methyl-1-propylpiperidinium bromide** are not available in the public domain at the time of this writing.

Visualization of Methodologies

The following diagram illustrates a generalized workflow for the characterization of a newly synthesized ionic liquid such as **1-Methyl-1-propylpiperidinium bromide**.



[Click to download full resolution via product page](#)

Caption: General workflow for the characterization of ionic liquids.

Conclusion

1-Methyl-1-propylpiperidinium bromide is a piperidinium-based ionic liquid with defined chemical and physical properties. This guide has summarized the available data and provided general experimental frameworks for its synthesis and characterization. While specific, detailed protocols and spectroscopic data for this compound are not widely published, the methodologies outlined here provide a solid foundation for researchers and professionals working with this and related ionic liquids. Further research is warranted to fully elucidate its properties and potential applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A Process For Preparing Quaternary Ammonium Tribromides (Qatb) [quickcompany.in]
- 2. Preparation and characterization of quaternary ammonium salt and 3-aminopropyltriethoxysilane-modified sericite mica | Clay Minerals | Cambridge Core [cambridge.org]
- 3. Synthesis, Purification and Characterization of Polymerizable Multifunctional Quaternary Ammonium Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of 1-Methyl-1-propylpiperidinium Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1453552#physical-properties-of-1-methyl-1-propylpiperidinium-bromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com